

# 1-(4-Methyloxazol-2-yl)ethanone molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-(4-Methyloxazol-2-yl)ethanone

Cat. No.: B1590437

[Get Quote](#)

An In-depth Technical Guide to **1-(4-Methyloxazol-2-yl)ethanone**: Synthesis, Characterization, and Application

**Authored by: A Senior Application Scientist**

## Abstract

This technical guide provides a comprehensive overview of **1-(4-Methyloxazol-2-yl)ethanone**, a heterocyclic ketone that serves as a pivotal building block in medicinal chemistry and agrochemical development. We delve into its fundamental physicochemical properties, propose a detailed synthetic protocol grounded in established organic chemistry principles, and outline a systematic approach for its analytical characterization. Furthermore, this guide explores the compound's application as a key intermediate in drug discovery workflows, illustrating its potential in the design of novel therapeutic agents. The methodologies and insights presented herein are intended for researchers, chemists, and drug development professionals seeking to leverage this versatile scaffold in their scientific endeavors.

## Introduction and Significance

**1-(4-Methyloxazol-2-yl)ethanone** (CAS No. 90892-97-0) is a specialized organic compound featuring a 4-methyl-substituted oxazole ring functionalized with an acetyl group at the 2-position. The oxazole motif is a prominent scaffold in numerous biologically active molecules and approved pharmaceuticals due to its ability to act as a bioisostere for ester and amide functionalities and its capacity to engage in hydrogen bonding. The presence of a reactive

ketone group makes this molecule a versatile intermediate, primed for a wide array of chemical transformations.

Its significance lies in its role as a key intermediate for constructing more complex molecular architectures. In the pharmaceutical industry, it is a valuable precursor for active pharmaceutical ingredients (APIs) designed to target various diseases.<sup>[1]</sup> Its structural elements are crucial for developing molecules with potential therapeutic effects, particularly in oncology and as enzyme inhibitors.<sup>[1]</sup> Beyond medicine, it also finds utility in the formulation of agrochemicals, such as pesticides and herbicides, contributing to advanced crop protection solutions.<sup>[1]</sup>

## Physicochemical and Spectroscopic Data

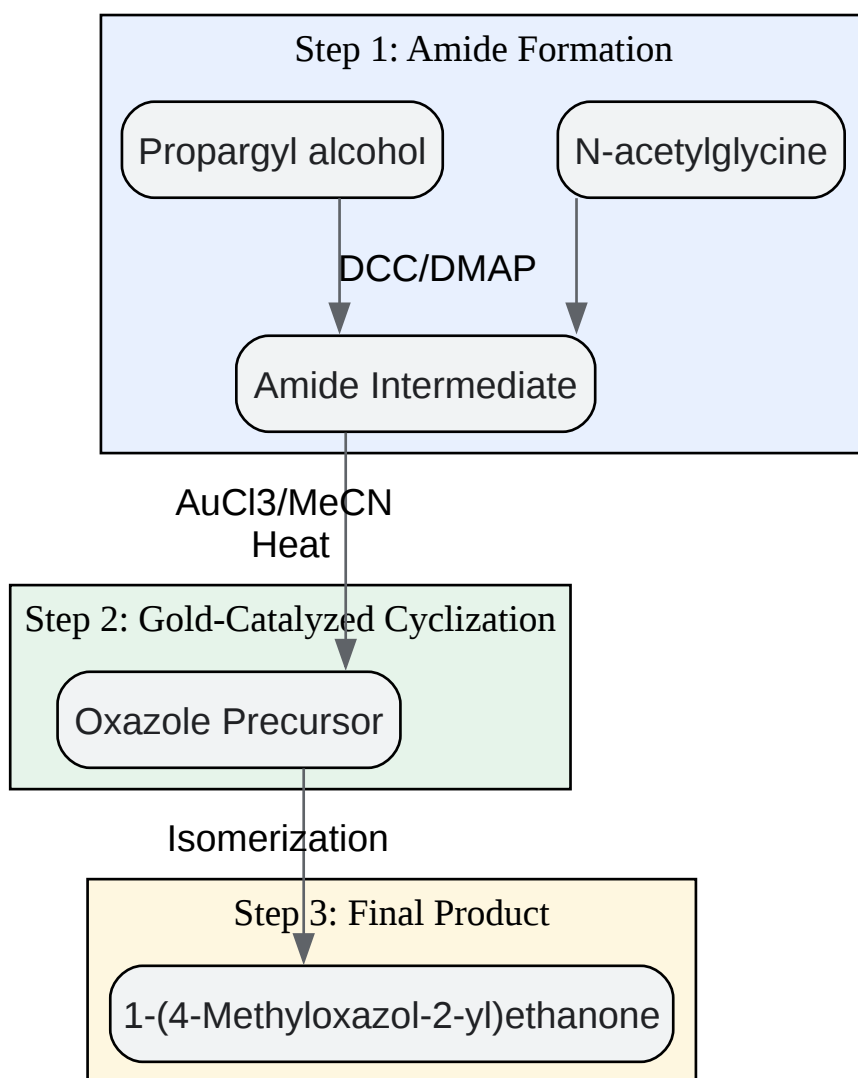
Accurate characterization is the bedrock of chemical synthesis and application. The key properties of **1-(4-Methyloxazol-2-yl)ethanone** have been consolidated from various chemical suppliers and databases and are summarized below.

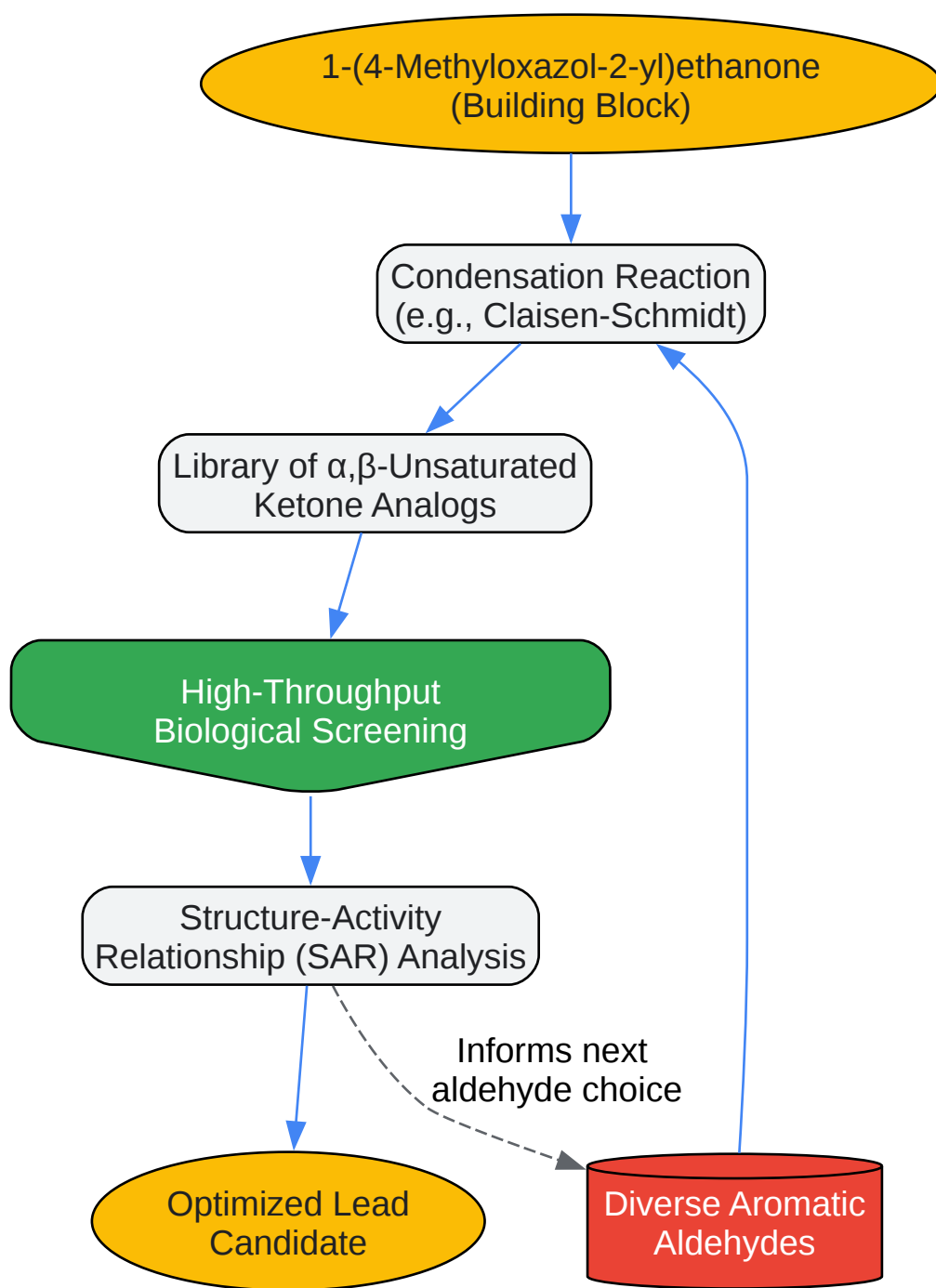
Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	125.13 g/mol	[1][2][3][4]
CAS Number	90892-97-0	[2][4][5]
IUPAC Name	1-(4-methyl-1,3-oxazol-2-yl)ethanone	[4][5]
Synonyms	Ethanone, 1-(4-methyl-2-oxazolyl)-	[2][3]
Physical Form	White to off-white solid	[3][4]
Boiling Point	43-44 °C @ 1 mmHg (1 Torr)	[3][4]
Storage Conditions	Room temperature, sealed in a dry environment	[1][3]
Topological Polar Surface Area (TPSA)	43.1 Å <sup>2</sup>	[2]
logP (Predicted)	1.18562	[2]

## Synthesis Protocol: A Representative Approach

While multiple synthetic routes to substituted oxazoles exist, a common and reliable method involves the cyclocondensation of a suitable precursor. The following protocol is a representative, multi-step procedure adapted from established methodologies for synthesizing similar heterocyclic ketones.

## Workflow for the Synthesis of 1-(4-Methyloxazol-2-yl)ethanone





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 1-(4-Methyloxazol-2-yl)ethanone [myskinrecipes.com]
- 2. chemscene.com [chemscene.com]
- 3. 90892-97-0 CAS MSDS (Ethanone, 1-(4-methyl-2-oxazolyl)- (9CI)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 1-(4-Methyloxazol-2-yl)ethanone | 90892-97-0 [sigmaaldrich.com]
- 5. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [1-(4-Methyloxazol-2-yl)ethanone molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590437#1-4-methyloxazol-2-yl-ethanone-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)